

Overcoming poor solubility of Cartap in spray solutions

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Compound of Interest

Compound Name: **Cartap**

Cat. No.: **B107815**

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Cartap Solubility Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of **Cartap** in spray solutions.

Section 1: Frequently Asked Questions (FAQs) - Understanding Cartap Solubility

Q1: Is **Cartap** hydrochloride poorly soluble in water?

A1: Contrary to a common misconception, **Cartap** hydrochloride is not poorly soluble in water. It is actually quite soluble, with a water solubility of approximately 200 grams per liter (g/L) at 25°C. [1][2][3][4] Issues encountered during dissolution are typically not due to inherent low solubility but are often related to other factors such as water quality, pH, and temperature. [5][6]

Q2: What are the optimal conditions for dissolving **Cartap** hydrochloride?

A2: For optimal dissolution, use clean water at room temperature. The most critical factor is the pH of the water. **Cartap** hydrochloride is most stable in acidic conditions (pH 3-4). [5] Using slightly acidic water can prevent chemical degradation and ensure the active ingredient remains in solution.

Q3: Why is the pH of the spray solution so important for **Cartap**?

A3: The pH of the spray solution is critical because **Cartap** hydrochloride is unstable in neutral or alkaline conditions. [1][3][6] It undergoes a chemical process called alkaline hydrolysis, where it rapidly degrades into other compounds, which can lead to a loss of insecticidal efficacy. [3][7] The half-life of **Cartap** at a neutral pH of 7 is only 10 minutes. [8] Therefore, maintaining an acidic pH is essential for the stability of the spray solution. [5] Q4: What happens if I mix **Cartap** with alkaline substances?

A4: Mixing **Cartap** hydrochloride with alkaline substances (e.g., hard water with high bicarbonate content, certain other pesticides, or foliar fertilizers) will raise the pH of the solution. This will trigger rapid degradation (hydrolysis) of the **Cartap** molecule. [1][3] This can result in the formation of precipitates, a reduction in the concentration of the active ingredient, and a significant loss of insecticidal activity. [7] Prepared spray mixtures should not be left to stand for long periods, especially overnight. [7]

Section 2: Data Presentation

Table 1: Physicochemical Properties of **Cartap** Hydrochloride

Property	Value	Citations
Chemical Name	S,S'-[2-(dimethylamino)trimethylene] bis(thiocarbamate) hydrochloride	[5]
Molecular Formula	C7H16ClN3O2S2	[1][2]
Molecular Weight	273.8 g/mol	[1][5]
Appearance	Colorless/white crystalline, slightly hygroscopic solid	[1][4][6]
Melting Point	179-181°C (with decomposition)	[1][3][5]
Stability	Stable in acidic media; unstable in neutral or alkaline media	[1][2][3]

Table 2: Solubility of **Cartap** Hydrochloride in Various Solvents

Solvent	Solubility	Temperature	Citations
Water	~200 g/L	25°C	[1] [3] [4] [8]
Methanol	Very slightly soluble / Slightly soluble	25°C	[1] [2] [3]
Ethanol	Very slightly soluble / Hardly soluble	25°C	[1] [2] [4]
Acetone	Insoluble	25°C	[1] [3]
Chloroform	Insoluble	25°C	[1] [3]
Benzene	Insoluble	25°C	[1] [3]
n-Hexane	Insoluble	25°C	[1] [3]

Section 3: Troubleshooting Guide - Common Spray Solution Issues

This guide addresses common problems that may be misinterpreted as poor solubility.

Problem	Potential Cause(s)	Recommended Solution(s)
1. Cartap powder is not dissolving completely or is dissolving very slowly.	<ul style="list-style-type: none">- Low Water Temperature: Dissolution is slower in cold water.- Poor Agitation: Insufficient mixing does not allow particles to disperse and dissolve.- Water Quality: High levels of dissolved minerals (hard water) can sometimes interfere with dissolution.	<ul style="list-style-type: none">- Use water at ambient or room temperature.- Ensure continuous and vigorous agitation during mixing.- Follow the pre-mixing protocol (Protocol 2) to create a slurry first.- If hard water is suspected, test the water and consider using a water conditioning adjuvant.
2. A precipitate forms after dissolving Cartap or when tank-mixing.	<ul style="list-style-type: none">- Alkaline Hydrolysis: The pH of the solution is neutral or alkaline ($\text{pH} > 7$), causing Cartap to degrade. This is the most common cause.- Tank-Mix Incompatibility: Mixing with another pesticide or additive that is alkaline or reacts with Cartap.	<ul style="list-style-type: none">- Check and adjust the pH. The ideal pH for the spray water is approximately 4. Use a pH meter to test your water. Add a commercial acidifier or buffering agent to lower the pH before adding the Cartap powder.- Perform a jar test before tank-mixing. Combine the components in the correct proportions in a small glass jar to check for physical incompatibility (precipitates, clumping, heat generation).- Add tank-mix partners in the correct order (consult product labels).- Generally, pH adjusters go in first.
3. The spray nozzle keeps clogging.	<ul style="list-style-type: none">- Incomplete Dissolution: Undissolved particles of the Cartap formulation are blocking the nozzle screen or orifice.- Precipitate Formation: Solid particles formed from	<ul style="list-style-type: none">- Ensure complete dissolution by following the recommended mixing protocols (see Protocol 2).- Use adequate agitation.- Address the root cause of precipitation by managing the

	alkaline hydrolysis or tank-mix incompatibility are causing blockages.- Foreign Debris: Contaminants in the spray tank or water source. [9][10]	solution's pH.- Clean all filters and screens in the sprayer system before use. [9][11] Use clean water for mixing.
4. Reduced efficacy of the spray solution.	<p>- Chemical Degradation: The active ingredient has been degraded due to alkaline hydrolysis, even if no precipitate is visible.- Improper Application: Poor coverage on the target pest due to factors like large droplet size or runoff.</p> <p>- Ensure pH is acidic (approx. 4) to prevent degradation. [7] Prepare the spray solution just before use and do not let it sit for extended periods. <[7]br>- Consider adding a non-ionic surfactant or spreader-sticker adjuvant to improve wetting and coverage on plant surfaces, especially on waxy leaves. [12][13]</p>	

Section 4: Experimental Protocols

Protocol 1: Preparation of a Standard **Cartap** Hydrochloride Stock Solution (100 g/L)

- Materials: **Cartap** hydrochloride (technical grade or soluble powder formulation), deionized or distilled water, volumetric flask (e.g., 100 mL), magnetic stirrer and stir bar, weigh boat, spatula, and pH meter.
- Procedure:
 - Measure approximately 80 mL of deionized water into the 100 mL volumetric flask.
 - Place the magnetic stir bar in the flask and put it on the magnetic stirrer.
 - Accurately weigh 10.0 grams of **Cartap** hydrochloride.
 - Slowly add the weighed powder to the vortex of the stirring water in the flask.
 - Continue stirring until all the powder is completely dissolved. This may take several minutes.

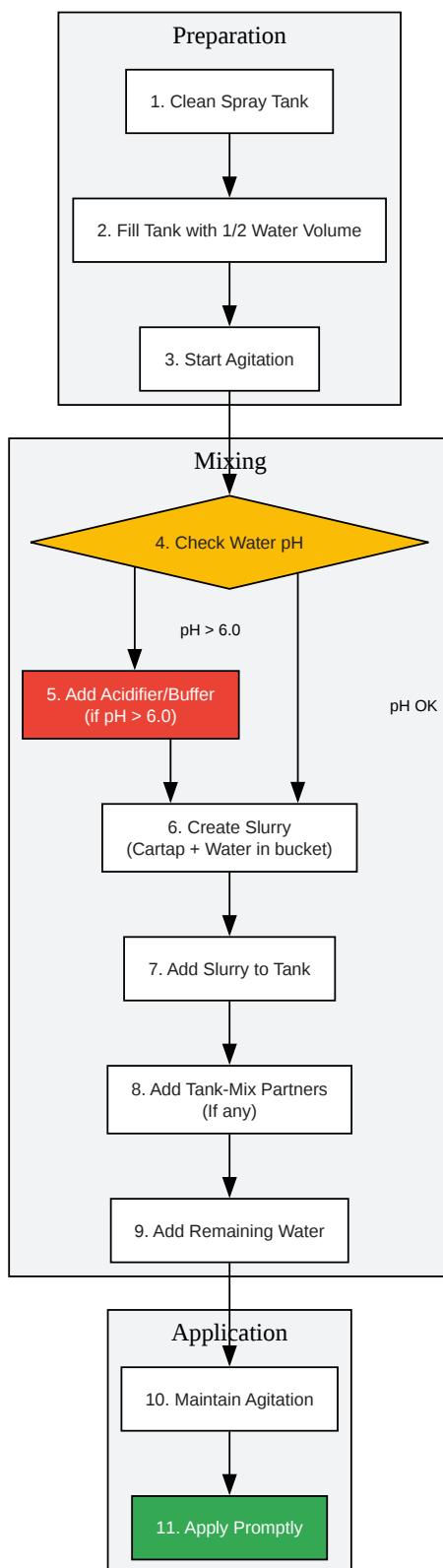
6. Once dissolved, remove the flask from the stirrer and rinse any adhering particles from the neck of the flask with a small amount of deionized water.
7. Carefully add deionized water to bring the final volume to the 100 mL mark.
8. Stopper the flask and invert it 10-15 times to ensure the solution is homogeneous.
9. Measure the pH of the final solution. If for stability studies, this solution can be used as a baseline. For long-term storage, adjust pH to ~4.0 using dilute hydrochloric acid.

Protocol 2: Step-by-Step Guide for Preparing a Field-Ready Spray Solution

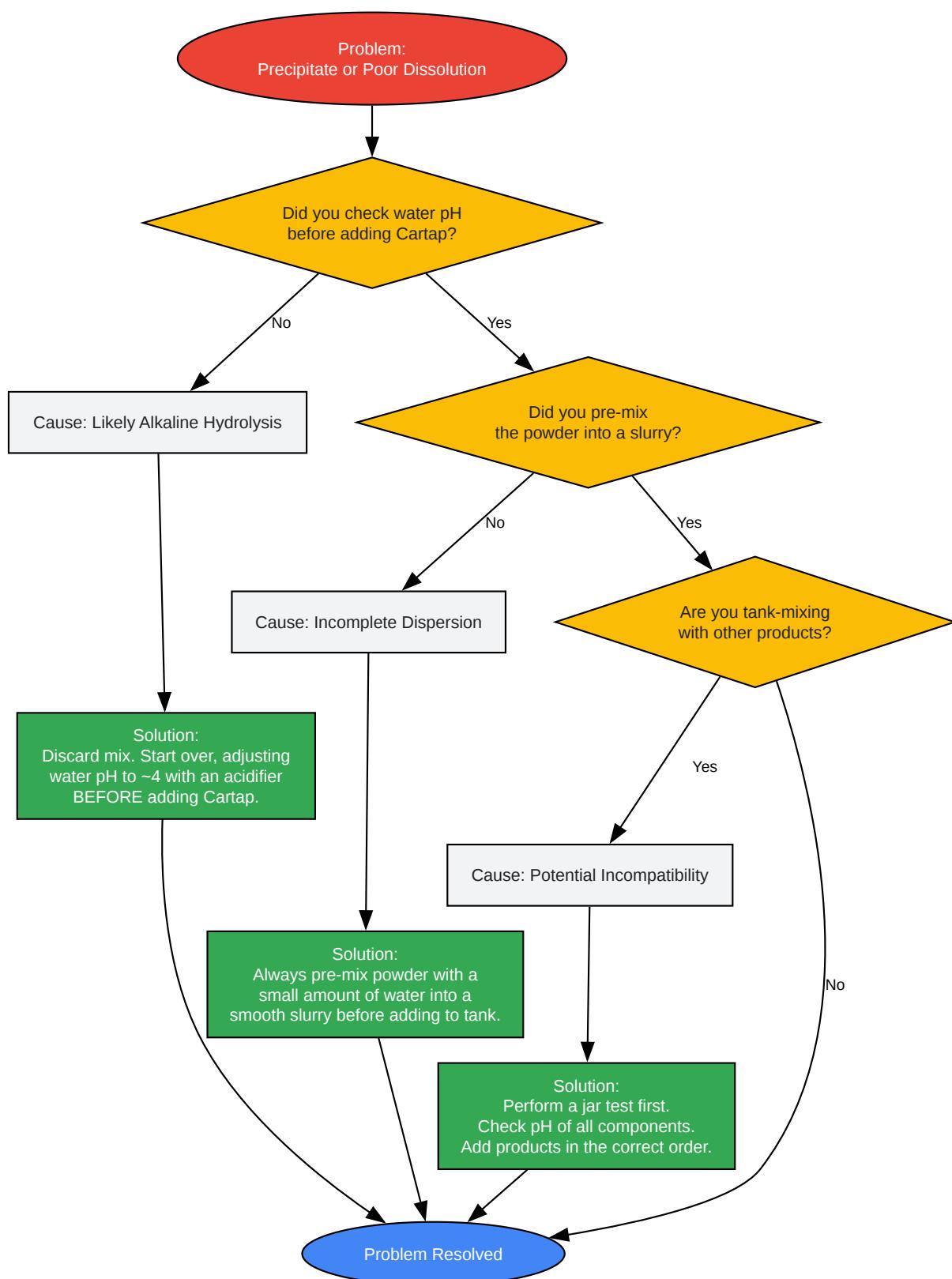
- Preparation:
 1. Ensure the spray tank is clean and free of any residues from previous applications. [9] 2. Determine the required volume of water and amount of **Cartap** product needed based on the target application area and label recommendations. [4]2. Mixing Procedure:
 2. Fill the spray tank with half the required volume of clean water. [7] 2. Turn on the sprayer's agitation system.
 3. Crucially, check the pH of the water. If the pH is above 6.0, add a recommended acidifier or buffering agent to lower the pH to the ideal range of approximately 4.0. [7] 4. In a separate bucket, create a slurry by pre-mixing the required amount of **Cartap** soluble powder with a small amount of the pH-adjusted water. [7] Stir until a smooth, uniform paste is formed.
 4. Slowly add the slurry to the spray tank while the agitator is running.
 5. If using other tank-mix partners (e.g., other pesticides, adjuvants), add them one at a time in the correct order (consult labels). A common order is: water conditioners, wettable powders/granules (like **Cartap**), flowables, emulsifiable concentrates, and finally surfactants.
 6. Add the remaining volume of water to the tank.

7. Maintain agitation throughout the spraying operation to ensure the mixture remains uniform. [7]
9. Apply the solution promptly after preparation.

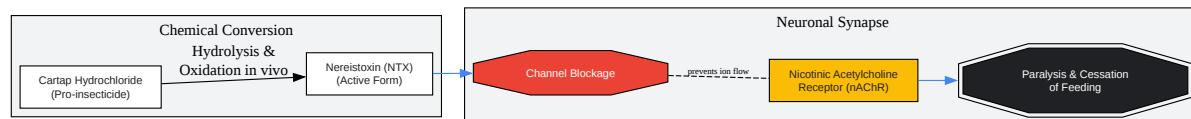
Section 5: Mandatory Visualizations

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Caption: Workflow for preparing a stable **Cartap** hydrochloride spray solution.

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Caption: Troubleshooting flowchart for **Cartap** spray solution issues.



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Caption: Mechanism of action pathway for **Cartap** insecticide.

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